

# An In-depth Technical Guide to the Fundamental Properties of Sodium Aluminum Hydride

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## Compound of Interest

Compound Name: Sodium aluminum hydride

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**Sodium aluminum hydride** ( $\text{NaAlH}_4$ ), also known as sodium alanate, is a powerful reducing agent and a significant material in the field of hydrogen storage.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of its core properties, experimental protocols, and key reaction pathways to support its application in research and development.

## Physicochemical Properties

**Sodium aluminum hydride** is a white to light gray crystalline solid.<sup>[4][5]</sup> It is a complex metal hydride composed of sodium cations ( $\text{Na}^+$ ) and tetrahedral aluminohydride anions ( $\text{AlH}_4^-$ ).<sup>[1]</sup> The material is highly sensitive to moisture and air, reacting violently with water.<sup>[1][2][6][7]</sup>

Table 1: Physical and Chemical Properties of **Sodium Aluminum Hydride**

Property	Value	References
Molecular Formula	NaAlH <sub>4</sub>	[1][2]
Molar Mass	54.003 g/mol	[1][8][2][6]
Appearance	White to light gray crystalline solid/powder	[1][2][5]
Density	1.24 g/cm <sup>3</sup>	[1][2][7]
Melting Point	Decomposes, does not melt. Onset of decomposition at 178-185 °C (352-365 °F; 451-458 K)	[1][8][2]
Solubility	Soluble in tetrahydrofuran (THF) (16 g/100 mL). Insoluble in diethyl ether and hydrocarbons. Reacts with water, alcohols, and carboxylic acids.	[1][2][6]
Crystal Structure	Trigonal (isostructural with CaWO <sub>4</sub> )	[1]
Hydrogen Capacity	7.4 wt% (theoretical maximum)	[1]

## Stability and Reactivity

**Sodium aluminum hydride** is a thermodynamically stable compound under dry, inert conditions but is highly reactive with protic solvents and atmospheric moisture.[1][2][4][7] It is stable in dry air at room temperature.[6]

- **Reaction with Water:** It reacts violently and exothermically with water, producing sodium hydroxide, aluminum hydroxide, and flammable hydrogen gas.[1] The heat of this reaction can be sufficient to ignite the evolved hydrogen.[7]  $\text{NaAlH}_4 + 4\text{H}_2\text{O} \rightarrow \text{NaOH} + \text{Al}(\text{OH})_3 + 4\text{H}_2$ [1]

- **Thermal Decomposition:** Upon heating,  $\text{NaAlH}_4$  undergoes a two-step decomposition, releasing hydrogen gas. This property is central to its use in hydrogen storage applications.  
[1][2] The decomposition is reversible, particularly in the presence of a titanium catalyst.[1]
  - Step 1:  $3\text{NaAlH}_4 \rightarrow \text{Na}_3\text{AlH}_6 + 2\text{Al} + 3\text{H}_2$
  - Step 2:  $\text{Na}_3\text{AlH}_6 \rightarrow 3\text{NaH} + \text{Al} + 1.5\text{H}_2$
- **Reducing Agent:**  $\text{NaAlH}_4$  is a potent reducing agent, comparable in reactivity to lithium aluminum hydride ( $\text{LiAlH}_4$ ). [2][4][9] It is capable of reducing a wide range of organic functional groups. [1][9][10][11]

## Experimental Protocols

### 3.1. Synthesis of **Sodium Aluminum Hydride**

Several methods for the synthesis of  $\text{NaAlH}_4$  have been developed:

- **Direct Synthesis from Elements:** This industrial method involves the reaction of elemental sodium and aluminum with hydrogen gas at high temperature ( $200\text{ }^\circ\text{C}$ ) and pressure in the presence of a triethylaluminium catalyst. [2]  $\text{Na} + \text{Al} + 2\text{H}_2 \rightarrow \text{NaAlH}_4$  [2]
- **Reaction of Sodium Hydride with Aluminum Halides:** A common laboratory-scale synthesis involves the reaction of sodium hydride ( $\text{NaH}$ ) with aluminum chloride ( $\text{AlCl}_3$ ) in a suitable solvent like tetrahydrofuran (THF). [3][6]  $4\text{NaH} + \text{AlCl}_3 \rightarrow \text{NaAlH}_4 + 3\text{NaCl}$

### 3.2. Handling and Storage

Due to its reactivity,  $\text{NaAlH}_4$  must be handled under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk techniques. [12] It should be stored in tightly sealed containers in a cool, dry, and well-ventilated area, away from sources of ignition, water, and oxidizing agents. [8][13]

### 3.3. Characterization

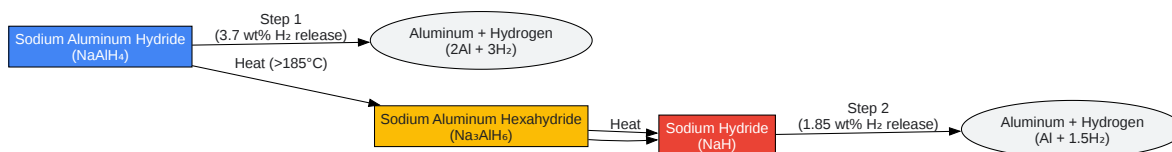
Standard analytical techniques are employed to characterize  $\text{NaAlH}_4$ :

- X-ray Diffraction (XRD): Used to determine the crystal structure and phase purity of the material.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the Al-H stretching and bending vibrations characteristic of the  $\text{AlH}_4^-$  anion.
- Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC): To study the thermal decomposition behavior and determine decomposition temperatures and hydrogen release characteristics.

## Key Signaling Pathways and Workflows

### 4.1. Thermal Decomposition Pathway for Hydrogen Release

The thermal decomposition of **sodium aluminum hydride** is a critical process for its application in hydrogen storage. The following diagram illustrates the two-step decomposition process.

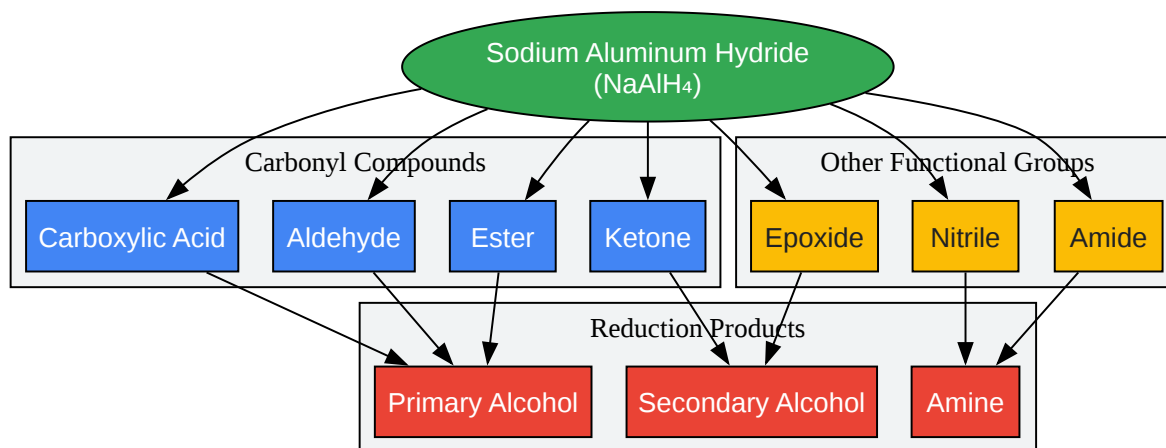


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Caption: Thermal decomposition pathway of **Sodium Aluminum Hydride**.

### 4.2. Reduction of Organic Functional Groups

**Sodium aluminum hydride** is a versatile reducing agent in organic synthesis. The diagram below shows its reaction with various functional groups.



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Caption: Reduction of various organic functional groups by  $\text{NaAlH}_4$ .

## Safety and Hazards

**Sodium aluminum hydride** is classified as a water-reactive, flammable, and corrosive solid.[8]  
[7]

- **Flammability:** It is highly flammable and may ignite spontaneously in moist air or upon contact with water.[4][7] Fires should be extinguished with dry chemical powder, sand, or soda ash; water must never be used.[7][13]
- **Health Hazards:** It is corrosive and can cause severe burns to the skin and eyes.[8] Inhalation of dust can irritate the respiratory tract.
- **Reactivity Hazards:** It reacts violently with oxidizing agents, acids, alcohols, and other protic compounds.[4][14]

Appropriate personal protective equipment (PPE), including flame-retardant laboratory coats, chemical-resistant gloves, and safety goggles, must be worn when handling this compound.  
[12][13] All work should be conducted in a chemical fume hood or glovebox.

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